

# 2-Amino-5-fluorobenzenethiol CAS number and molecular structure

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## Compound of Interest

Compound Name: 2-Amino-5-fluorobenzenethiol

Cat. No.: B1267401

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## An In-depth Technical Guide to 2-Amino-5-fluorobenzenethiol

This technical guide provides a comprehensive overview of **2-Amino-5-fluorobenzenethiol**, a key chemical intermediate. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. It details the compound's core properties, molecular structure, and illustrative synthetic methodologies.

## Core Identification and Properties

**2-Amino-5-fluorobenzenethiol** is an aromatic organic compound containing amino, fluoro, and thiol functional groups. These reactive sites make it a versatile building block in the synthesis of various heterocyclic compounds and pharmaceutical agents.

### Chemical Identity:

- IUPAC Name: **2-amino-5-fluorobenzenethiol**
- Synonyms: 2-Amino-5-fluorobenzene-1-thiol[1]
- CAS Number: 33264-82-3[2][3][4]
- Molecular Formula: C<sub>6</sub>H<sub>6</sub>FNS[1][4][5]

### Physicochemical Data:

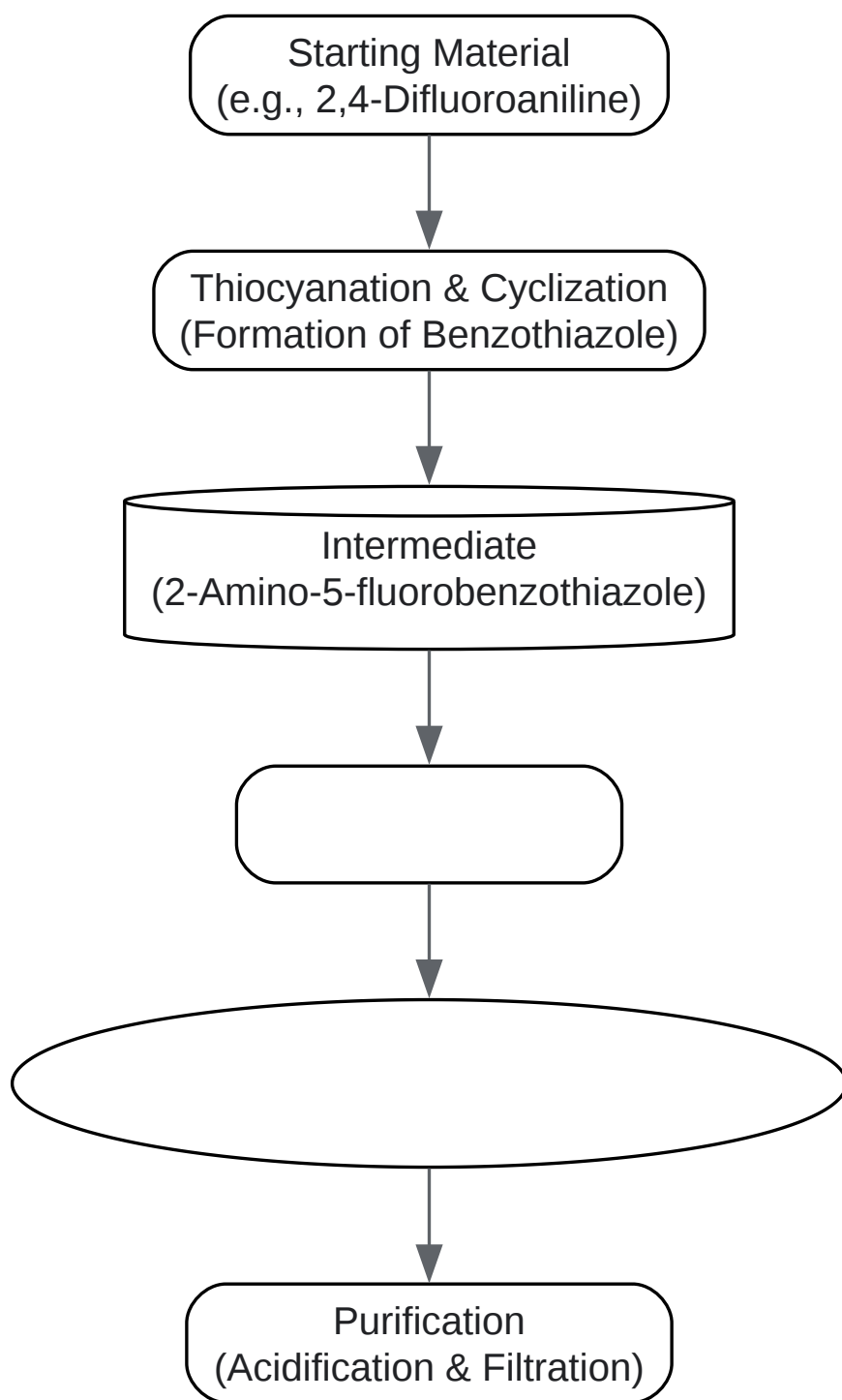
The following table summarizes the key quantitative properties of **2-Amino-5-fluorobenzenethiol**.

Property	Value	Source
Molecular Weight	143.18 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Canonical SMILES	<chem>C1=CC(=C(C=C1F)S)N</chem>	Inferred from structure
InChI Key	ORKWZOSBZMKGAD-UHFFFAOYSA-N	<a href="#">[6]</a> (for 2-amino-3-fluorobenzenethiol)
Hazard Statements	H302, H314, H317, H373, H412	<a href="#">[3]</a>

Note: The InChI Key provided is for the related isomer 2-amino-3-fluorobenzenethiol, as a specific one for the 5-fluoro isomer was not explicitly found in the search results.

## Molecular Structure

The molecular structure of **2-Amino-5-fluorobenzenethiol** consists of a benzene ring substituted with an amino group at position 2, a fluorine atom at position 5, and a thiol group at position 1.



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## References

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- 4. 131105-89-0|2-Amino-4-fluorobenzenethiol|BLD Pharm [bldpharm.com]
- 5. 2-amino-4-fluorobenzenethiol 95% | CAS: 131105-89-0 | AChemBlock [achemblock.com]
- 6. 2-Amino-3-fluorobenzene-1-thiol | C<sub>6</sub>H<sub>6</sub>FNS | CID 13721976 - PubChem [pubchem.ncbi.nlm.nih.gov]
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